

# Botanical Sources and Chemical Profile

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Iriogenin

CAS No.: 548-76-5

Cat. No.: S628619

Get Quote

**Iriogenin** is an O-methylated isoflavone found in various plants. The table below lists its primary natural sources and basic chemical information.

Source Plant	Plant Part	Reference / Isolation Context
<i>Belamcanda chinensis</i> (Leopard Lily)	Rhizomes	[1] [2] [3]
<i>Iris kemaonensis</i>	Rhizomes	[1]
<i>Iris confusa</i>	Rhizomes	[4]
<i>Iris germanica</i>	Rhizomes	[5]
<i>Iris domestica</i>	Not Specified	[5]
<i>Iris kashmiriana</i>	Not Specified	[6]

Property	Description
IUPAC Name	5,7-Dihydroxy-3-(3-hydroxy-4,5-dimethoxyphenyl)-6-methoxy-4H-1-benzopyran-4-one [1]
Chemical Formula	C <sub>18</sub> H <sub>16</sub> O <sub>8</sub> [1] [5]
Molar Mass	360.31 g/mol [1] [7]

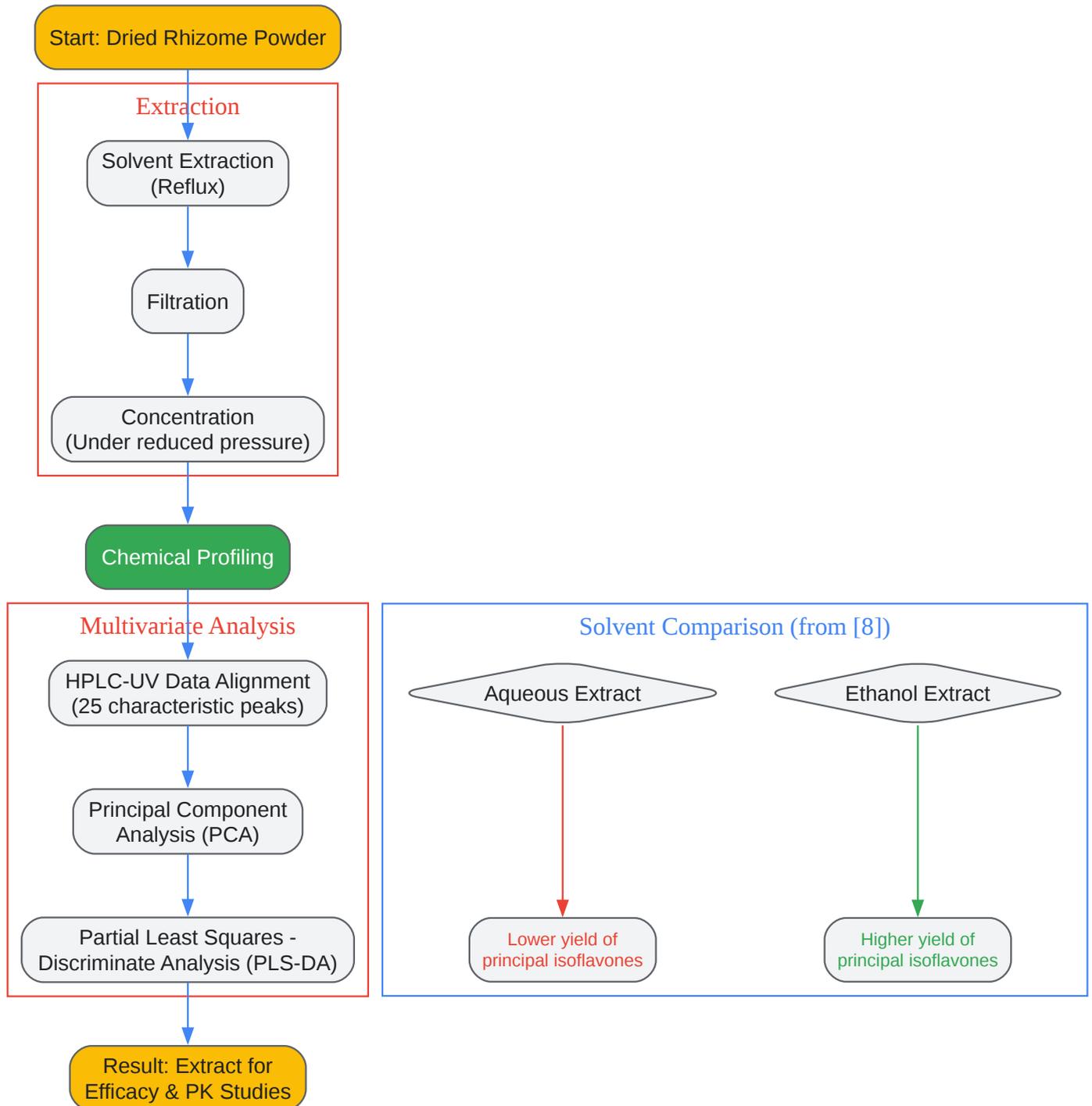
Property	Description
CAS Registry Number	548-76-5 [5] [7]

## Extraction and Analysis Methodologies

Extraction efficiency is highly dependent on the solvent polarity, as **irigenin** and related isoflavones are poorly soluble in water [2].

## Extraction Workflow and Solvent Comparison

A comprehensive study on *Belamcanda chinensis* established a clear workflow and demonstrated significant differences between extraction solvents [2]. The process involves sample preparation, extraction, and chemical profiling via HPLC with multivariate analysis.



[Click to download full resolution via product page](#)

**Figure 1. Experimental workflow for irigenin extraction and analysis**

The choice of solvent creates distinct chemical profiles. A comparison of key parameters is below:

Parameter	Aqueous Extract	Ethanol Extract
<b>Overall Chemical Profile</b>	Distinctly different from ethanol extracts [2].	Distinctly different from aqueous extracts [2].
<b>Yield of Principal Isoflavones</b>	Lower [2].	<b>Higher</b> [2].
<b>Recommended for Efficacy</b>	Not recommended due to poor solubility and lower yield of active compounds [2].	<b>Recommended</b> for higher bioavailability and efficacy [2].

## Chromatographic Isolation and Purification

For obtaining pure **irigenin** from a complex plant extract, the following protocol can be used based on the isolation from *Iris confusa* [4]:

- **Initial Fractionation:** The crude extract is first separated into a polar fraction (PF) and a non-polar fraction (NPF) using liquid-liquid partitioning.
- **Vacuum Liquid Chromatography (VLC):** The PF, containing **irigenin**, is subjected to VLC packed with silica gel H 60.
- **Further Purification:** The output from VLC is further purified using a combination of ion-exchange resin (Diaion HP-20), Sephadex LH-20, and silica gel 60 columns.
- **Monitoring:** The separation is monitored by Thin-Layer Chromatography (TLC) on silica gel 60 F<sub>254</sub> plates using a solvent system of methylene chloride: methanol: formic acid (85:15:0.2 v/v/v). Spots are visualized under UV light before and after exposure to ammonia vapor [4].

## Rationale and Pharmacological Relevance

The significant effort in optimizing **irigenin** extraction is driven by its promising and diverse bioactivities, which are summarized below.

Pharmacological Activity	Proposed Mechanism of Action	Key Findings / Experimental Models
<b>Anticancer</b>		
- Anti-metastatic (Lung Ca.)	Binds C-C loop of Fibronectin EDA, blocking $\alpha9\beta1/\alpha4\beta1$ integrin interaction [6] [7].	Inhibited migration & invasion of A549/NCI-H522 cells ( $IC_{50}$ : $\sim 60 \mu M$ ); <i>in silico</i> $\Delta G$ : $-10.04$ kcal/mol [6].
- Glioblastoma	Suppresses YAP/ $\beta$ -catenin signaling [8].	Induced G2/M arrest & apoptosis; inhibited proliferation & migration in DBTRG, C6 cells ( $IC_{50}$ : $\sim 50 \mu M$ ) [8].
- Gastric Cancer	Sensitizes to TRAIL-induced apoptosis [7].	Increased pro-apoptotic molecules [7].
<b>Anti-Helicobacter pylori</b>	Inhibits H. pylori inosine-5'-monophosphate dehydrogenase (HpIMPDH) [4].	MIC of polar fraction: $62.50 \mu g/mL$ ; Iridenin $IC_{50}$ vs. HpIMPDH: $2.07 \mu M$ (selective over human) [4].
<b>Anti-inflammatory &amp; Antioxidant</b>	Activates Nrf2/HO-1 pathway [9].	Reduced IL-6, TNF- $\alpha$ , COX-2; alleviated osteoarthritis in rat model [9].
<b>Cardioprotective</b>	Upregulates miR-425, inhibiting RIPK1 [3].	Alleviated apoptosis, oxidative stress, and inflammation in doxorubicin-induced cardiotoxicity models [3].

## Key Takeaways for Researchers

- **Optimize Extraction with Ethanol:** For preclinical research requiring high compound yield and bioactivity, ethanol extraction is superior to traditional water decoction [2].
- **Employ a Multi-Technique Approach:** A combination of VLC, flash chromatography, and preparative TLC is effective for isolation [4]. Purity and identity should be confirmed using HPLC, MS, and NMR [2].
- **Consider its Glycoside Form:** Iridin is the 7-glucoside of **irigenin** [1] [10]. The metabolic conversion between iridin and **irigenin** aglycone *in vivo* is a relevant factor for bioavailability and drug design [10].

**Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. - Wikipedia Iridin [en.wikipedia.org]
2. A novel strategy to evaluate the quality of herbal products ... [sciencedirect.com]
3. Iridin treatment alleviates doxorubicin (DOX)-induced ... [sciencedirect.com]
4. Iridin, a novel lead from *Iris confusa* for management of ... [pmc.ncbi.nlm.nih.gov]
5. (CHEBI:81409) iridin [ebi.ac.uk]
6. Iridin, a novel lead from Western Himalayan chemiome ... [nature.com]
7. Iridin | EDA-integrin Interactions Inhibitor [medchemexpress.com]
8. Iridin inhibits glioblastoma progression through ... [pmc.ncbi.nlm.nih.gov]
9. Anti-Inflammatory and Antioxidant Effects of Iridin ... [mdpi.com]
10. The Effects of Iridin and Iridin on Cancer [mdpi.com]

To cite this document: Smolecule. [Botanical Sources and Chemical Profile]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b628619#iridin-source-and-extraction>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)